

Evaluating linearity, recovery, and limit of detection for HVA assays.

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Compound of Interest

Compound Name: *Homovanillic Acid-13C6*

Cat. No.: *B13825565*

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A Comparative Guide to Evaluating Homovanillic Acid (HVA) Assays

For researchers, scientists, and drug development professionals, the accurate quantification of homovanillic acid (HVA), the major metabolite of dopamine, is crucial for advancing our understanding of neurological disorders and for the development of novel therapeutics. This guide provides a comprehensive comparison of key performance characteristics—linearity, recovery, and limit of detection—for commonly employed HVA assay methodologies.

Experimental data from various platforms are presented to facilitate informed decisions for your specific research needs.

Dopamine to HVA: The Metabolic Journey

Homovanillic acid is the final product of dopamine metabolism, a process primarily carried out by two key enzymes: monoamine oxidase (MAO) and catechol-O-methyltransferase (COMT). [1][2][3][4][5] The metabolic cascade involves two primary routes that ultimately converge on the formation of HVA. Understanding this pathway is fundamental to interpreting HVA measurements in various biological matrices.

Figure 1. Dopamine Metabolic Pathway to HVA

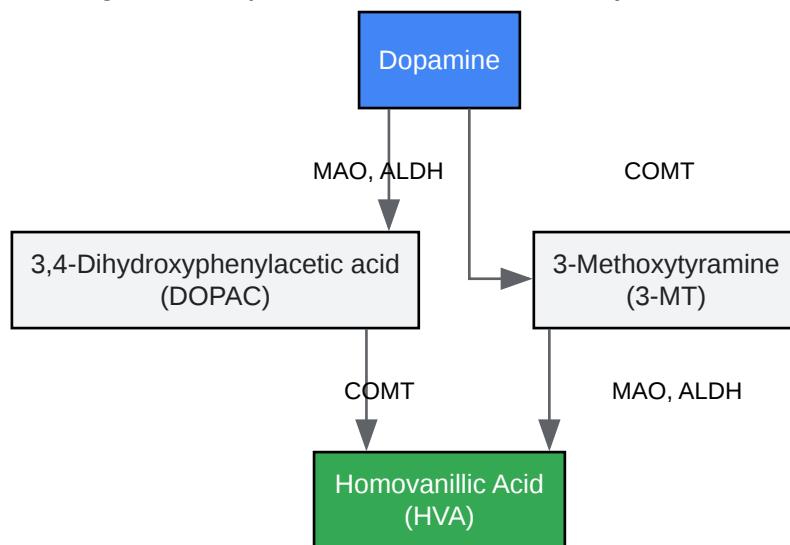
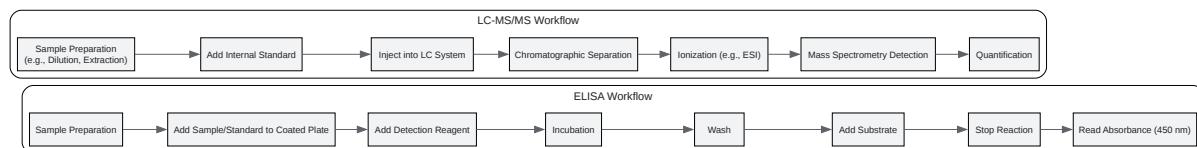


Figure 2. Generalized HVA Assay Workflow



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